

Solubility Data of Briciclib

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Briciclib

CAS No.: 865783-99-9

Cat. No.: S522025

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The table below summarizes the key quantitative solubility data for **Briciclib**, primarily in DMSO, as reported by commercial suppliers and chemical databases.

Source	Solubility in DMSO	Purity	Note
Selleck Chemicals [1]	95 mg/mL (200.24 mM)	99.99%	"Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO."
TargetMol [2]	50 mg/mL (105.39 mM)	99.84%	"Sonication is recommended."
InvivoChem [3]	≥ 30 mg/mL	≥98%	-

Experimental Protocols and Formulation Preparation

For reliable and reproducible experimental results, especially in *in vivo* studies, **Briciclib** often needs to be formulated using specific protocols beyond a pure DMSO solution.

Protocol for Preparing In Vivo Formulations

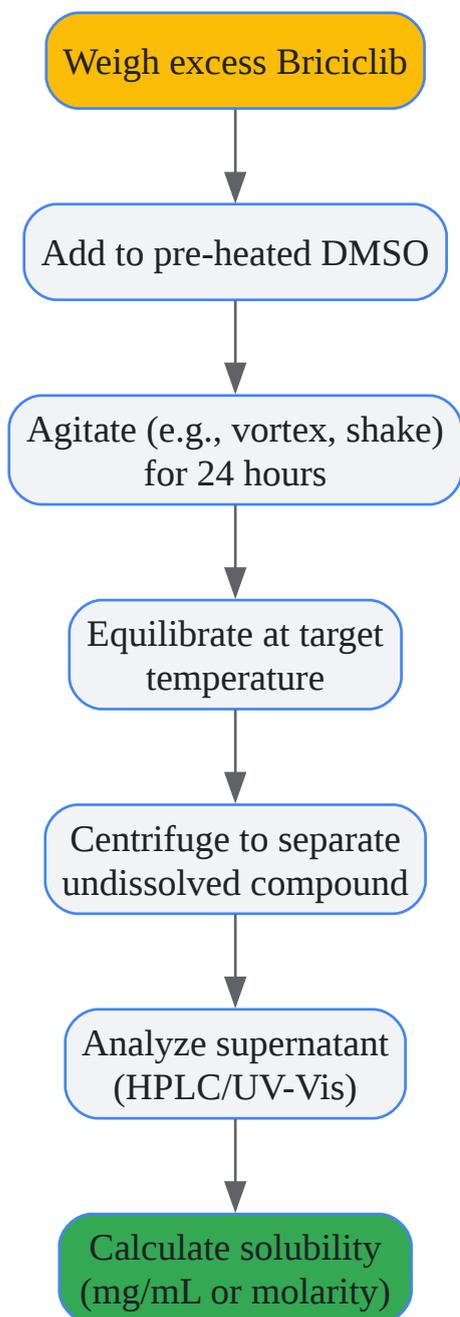
Here is a detailed methodology for preparing a stable, clear solution for administration in animal models, validated by Selleck Chemicals [1]:

- **Final Concentration:** 4.75 mg/mL (10.01 mM)
- **Formulation:** 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% ddH₂O
- **Preparation Steps:**
 - Take **50 µL** of a 95 mg/mL clarified DMSO stock solution.
 - Add to **400 µL** of PEG300 and mix evenly until clear.
 - Add **50 µL** of Tween 80 to the above system and mix evenly until clear.
 - Finally, add **500 µL** of double-distilled water (ddH₂O) to adjust the volume to 1 mL.
- **Critical Note:** The mixed solution should be used immediately for optimal results.

Other formulation methods include preparing a homogeneous suspension using a 0.5% carboxymethyl cellulose (CMC-Na) solution at a concentration of ≥ 5 mg/mL [1], or using a 5% DMSO + 95% corn oil mixture [3] [1].

General Guidance for Solubility Determination

While the search results do not contain a specific protocol for determining **Briciclib**'s solubility, the general principles for such experiments are well-established. The isothermal saturation technique is a standard method, as referenced in a study on a different drug [4]. The workflow for this process can be summarized as follows:



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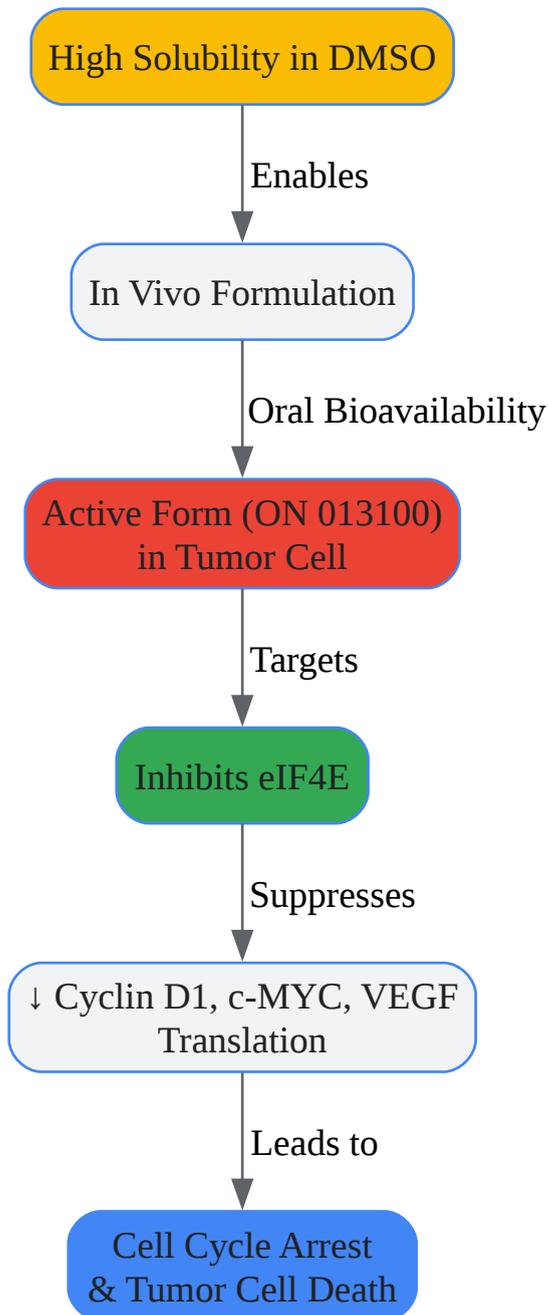
> Workflow for determining drug solubility using the isothermal saturation technique. Key steps include equilibrium, separation, and analytical quantification.

Mechanism of Action and Therapeutic Relevance

Understanding **Briciclib**'s mechanism highlights why its solubility is a critical parameter for researchers.

- **Primary Target:** **Briciclib** is a **prodrug of ON 013100** and acts by binding to and inhibiting the **eukaryotic translation initiation factor 4E (eIF4E)** [3] [1] [5].
- **Downstream Effects:** By inhibiting eIF4E, **Briciclib** suppresses the cap-dependent translation of key oncoproteins such as **cyclin D1**, **c-MYC**, and **VEGF** [3]. This disruption leads to cell cycle arrest and ultimately, tumor cell death.
- **Therapeutic Context:** **Briciclib** has been investigated in clinical trials for treating various cancers, including **Lymphoma, Advanced Solid Tumors, and Acute Lymphocytic Leukemia** [3] [5]. Its action mechanism is distinct from that of CDK4/6 inhibitors like Palbociclib, Abemaciclib, and Ribociclib [6], which directly target cyclin-dependent kinases.

The relationship between **Briciclib**'s solubility, its formulation, and its biological mechanism can be visualized as follows:



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> Logical flow from **Briciclib**'s solubility and formulation to its proposed anticancer mechanism of action via eIF4E inhibition.

Key Considerations for Researchers

- **Use Fresh, Anhydrous DMSO:** Always use fresh, dry DMSO to prepare stock solutions, as moisture can significantly reduce solubility and compound stability [1].
- **Sonication:** If you encounter difficulties in completely dissolving the powder, sonication is a recommended technique to aid the process [2].
- **Formulation for Biological Assays:** For cell-based assays, diluting the DMSO stock solution into the aqueous cell culture medium is standard. For animal studies, follow validated formulation protocols to ensure proper exposure and bioavailability [3] [1].

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To cite this document: Smolecule. [Solubility Data of Briciclib]. Smolecule, [2026]. [Online PDF].

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